

enhancing the stability of isoprene synthase for in vitro studies

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Compound of Interest

Compound Name: *Isoprene*

Cat. No.: B7770552

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Technical Support Center: Isoprene Synthase Stability

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers in enhancing the stability of **isoprene** synthase for in vitro studies.

Troubleshooting Guide

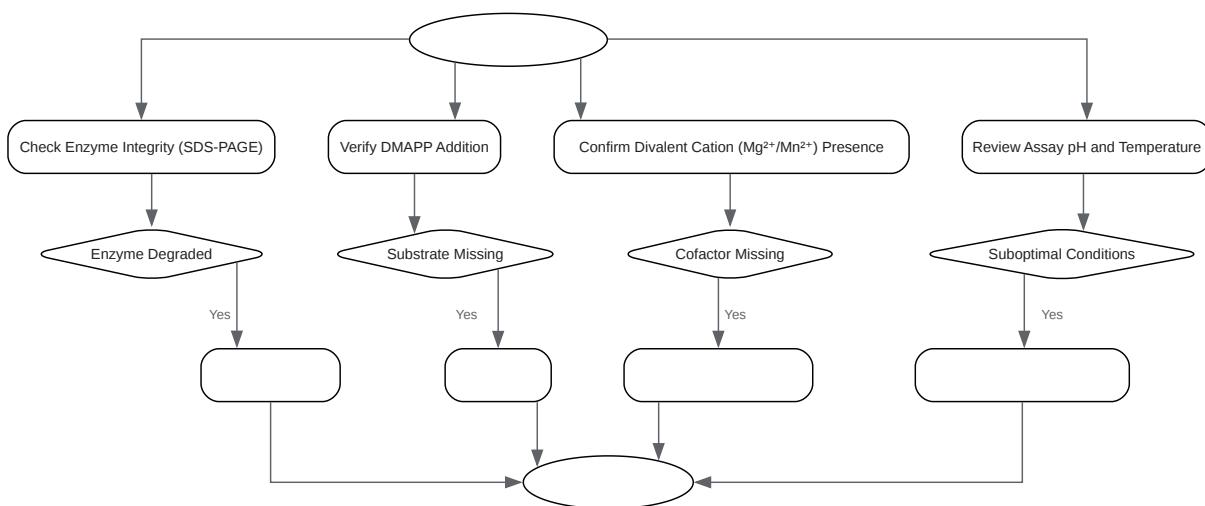
Low or no **isoprene** synthase activity is a common issue in in vitro assays. This guide will help you diagnose and resolve potential problems.

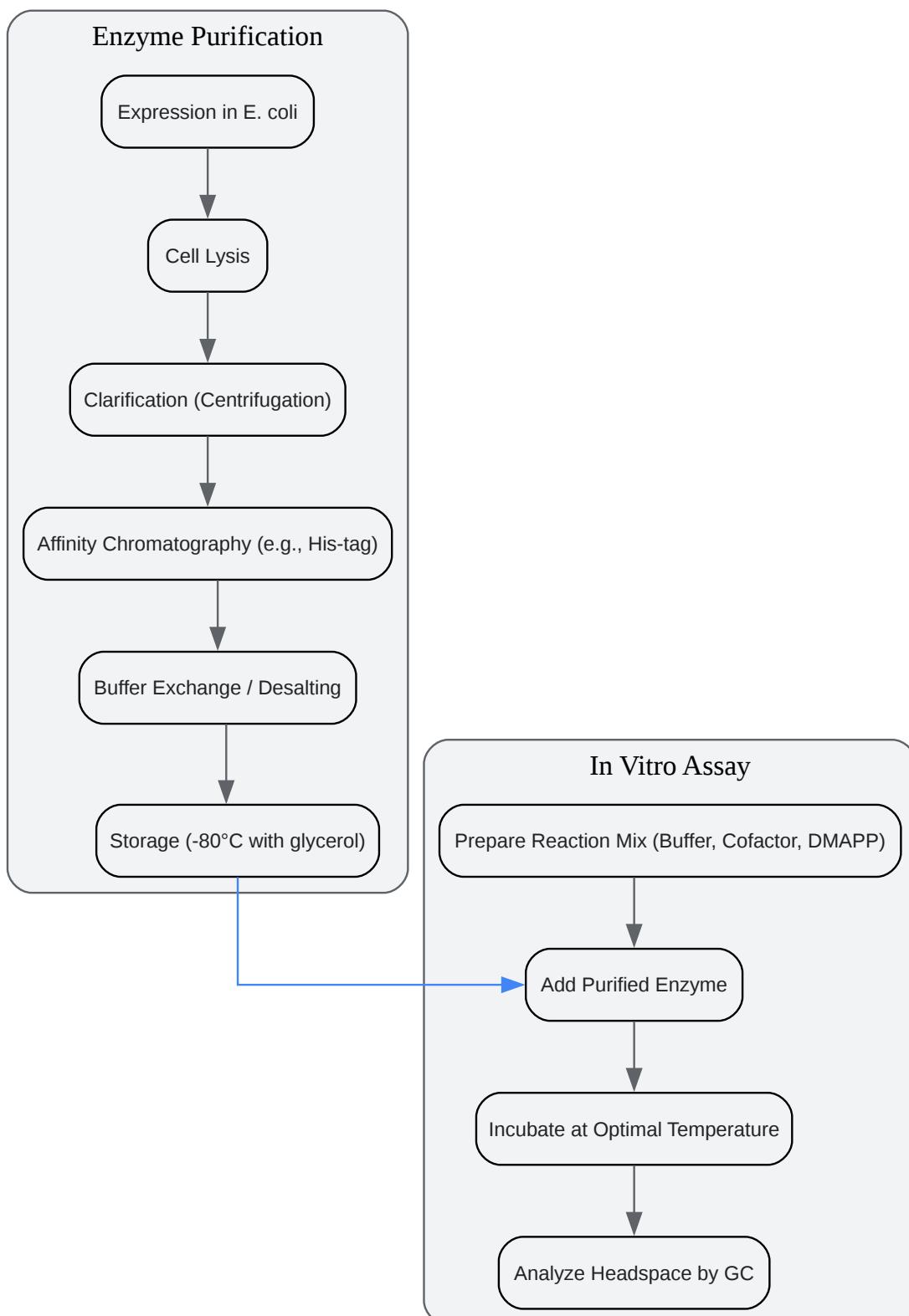
Q1: I am not seeing any **isoprene** production in my assay. What are the first things I should check?

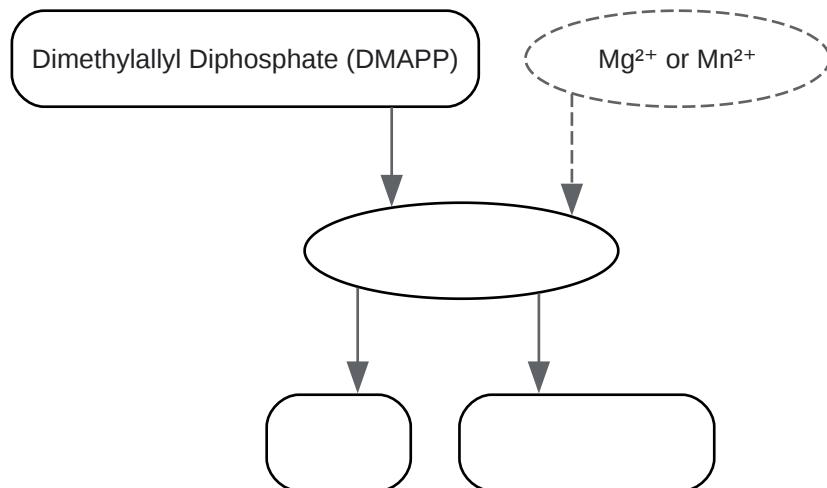
A1: Start by verifying the fundamental components and conditions of your assay:

- Enzyme Integrity: Confirm that your purified **isoprene** synthase is not degraded. Run an SDS-PAGE to check for a clean band at the expected molecular weight.
- Substrate Availability: Ensure you have added the correct substrate, dimethylallyl diphosphate (DMAPP), at an appropriate concentration.

- Cofactor Presence: **Isoprene** synthase activity is strictly dependent on the presence of a divalent metal cofactor, typically Mg^{2+} or Mn^{2+} .^{[1][2]} Check that this has been included in your reaction buffer.
- Assay Conditions: Verify that the pH and temperature of your incubation are within the optimal range for your specific **isoprene** synthase.







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References

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- 2. Molecular and biochemical characterization of a novel isoprene synthase from Metrosideros polymorpha - PMC [pmc.ncbi.nlm.nih.gov]
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